

Application Notes and Protocols for 3-(Carboxymethyl)benzothiazolium Bromide in Material Science

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Compound of Interest

3-
Compound Name: (Carboxymethyl)benzothiazolium
bromide
CAS No.: 74385-09-4
Cat. No.: B1282245

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Foreword: Unveiling the Potential of a Versatile Benzothiazolium Salt

To my fellow researchers, scientists, and pioneers in drug development, this guide serves as a comprehensive exploration into the material science applications of **3-**

(Carboxymethyl)benzothiazolium bromide. This molecule, while possessing a rich history in biochemical and analytical assays, holds untapped potential within the realm of advanced materials.[1][2] Its unique benzothiazolium core, coupled with a reactive carboxymethyl group, presents a fascinating scaffold for the development of functional polymers, sensitive detection systems, and novel catalytic processes.[1][3] This document moves beyond a mere recitation of facts, aiming to provide a foundational understanding of the principles at play, and to equip you with detailed, actionable protocols to kickstart your investigations. The methodologies described herein are designed to be robust and self-validating, grounded in established chemical principles and supported by authoritative literature.

Physicochemical Properties and Safety Data

A thorough understanding of a compound's fundamental properties is paramount for its successful application and for ensuring laboratory safety. **3-(Carboxymethyl)benzothiazolium bromide** is a white to off-white crystalline powder, generally soluble in aqueous solutions.[1]

Property	Value	Source
CAS Number	74385-09-4	[1][4][5]
Molecular Formula	C ₉ H ₈ BrNO ₂ S	[1]
Molecular Weight	274.13 g/mol	[1]
Appearance	White to orange to green crystalline powder	[1]
Storage	Room temperature	[1]

Safety Precautions: **3-(Carboxymethyl)benzothiazolium bromide** and its precursors, such as benzothiazole, should be handled with care. It is toxic if swallowed or in contact with skin, causes serious eye irritation, and is harmful if inhaled. Always work in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat.[6][7] In case of contact, rinse the affected area thoroughly with water. [6][7] Dispose of waste according to institutional and local regulations.[6][7]

Synthesis of 3-(Carboxymethyl)benzothiazolium Bromide

The synthesis of **3-(Carboxymethyl)benzothiazolium bromide** is typically achieved through the N-alkylation of a benzothiazole derivative. A common and effective method involves the reaction of 2-mercaptobenzothiazole with bromoacetic acid.

Protocol 2.1: Synthesis via N-Alkylation

This protocol is based on the general principles of N-alkylation of heterocyclic compounds.

Materials:

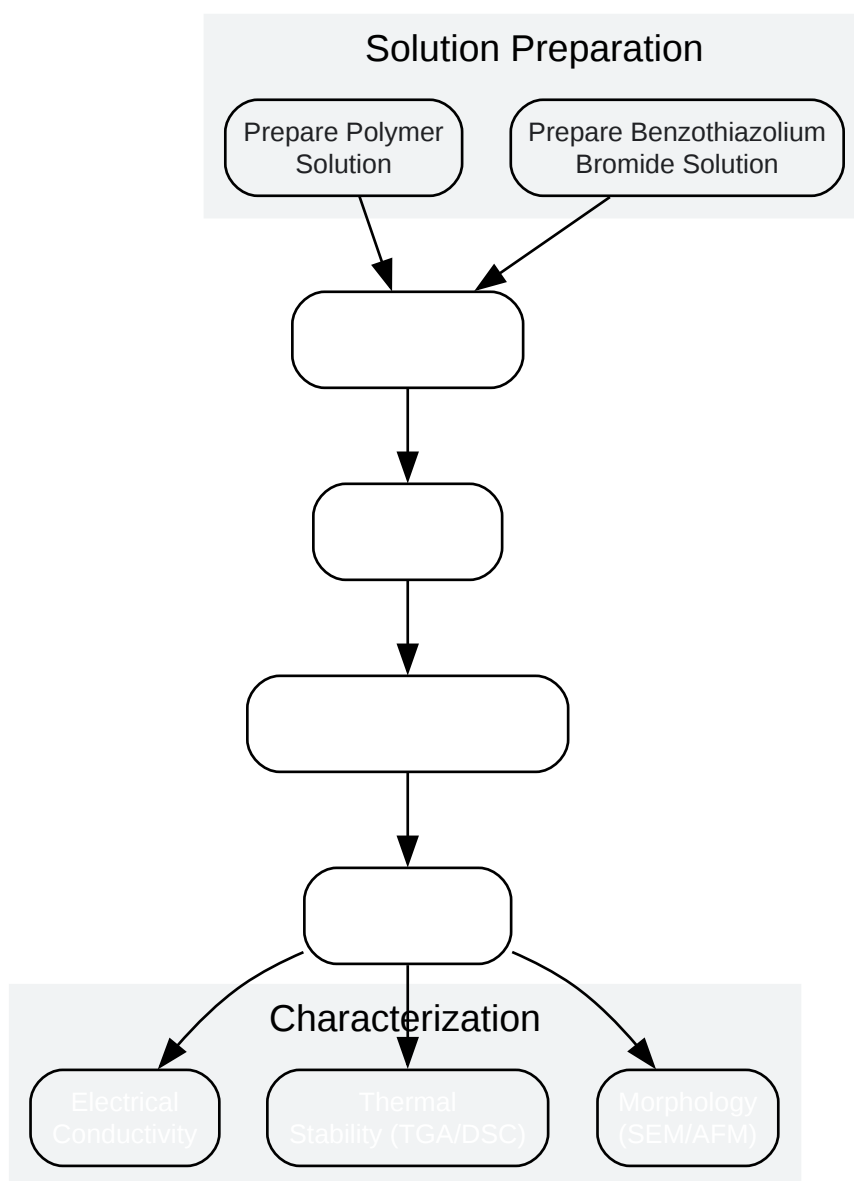
- 2-Mercaptobenzothiazole
- Bromoacetic acid
- Toluene
- Round-bottom flask with reflux condenser
- Magnetic stirrer with heating mantle
- Buchner funnel and filter paper
- Crystallization dish
- Ethanol (for recrystallization)

Procedure:

- In a round-bottom flask, dissolve 2-mercaptobenzothiazole (1 equivalent) in toluene.
- Add bromoacetic acid (1.1 equivalents) to the solution.
- Heat the mixture to reflux (approximately 110-120 °C) with constant stirring for 4-6 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Allow the reaction mixture to cool to room temperature. The product will precipitate out of the solution.
- Collect the solid product by vacuum filtration using a Buchner funnel.
- Wash the crude product with cold toluene to remove any unreacted starting materials.
- Purify the product by recrystallization from a suitable solvent such as ethanol to obtain pure **3-(Carboxymethyl)benzothiazolium bromide** as a crystalline solid.
- Dry the purified product in a vacuum oven.

Characterization: The structure and purity of the synthesized compound should be confirmed using standard analytical techniques such as:

- ^1H NMR and ^{13}C NMR spectroscopy
- FT-IR spectroscopy
- Mass spectrometry



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Workflow for Conductive Polymer Composite Preparation and Characterization.

Application in Sensor Technology

The fluorescent properties of the benzothiazolium moiety make it an excellent candidate for the development of chemical sensors, particularly for the detection of metal ions. [1] By immobilizing **3-(Carboxymethyl)benzothiazolium bromide** within a material matrix, a solid-state sensor can be fabricated.

Protocol 4.1: Fabrication of a Fluorescent Sensor Film for Metal Ion Detection

This protocol describes the creation of a sensor film capable of detecting metal ions through changes in its fluorescence emission.

Materials:

- **3-(Carboxymethyl)benzothiazolium bromide**
- Transparent polymer matrix (e.g., Poly(methyl methacrylate) - PMMA, Sol-gel)
- Solvent for the polymer (e.g., Dichloromethane for PMMA)
- Quartz or glass substrate
- Fluorometer

Procedure:

- Prepare a solution of the polymer in a suitable solvent.
- Dissolve **3-(Carboxymethyl)benzothiazolium bromide** in the polymer solution. The concentration of the benzothiazolium salt should be optimized for the desired fluorescence intensity.
- Deposit a thin film of the solution onto a quartz or glass substrate using a technique such as spin coating or dip coating to ensure a uniform thickness.

- Dry the film thoroughly to remove all solvent.
- The sensor film is now ready for use.

Sensor Testing:

- Record the baseline fluorescence spectrum of the sensor film using a fluorometer.
- Expose the film to solutions containing different metal ions (e.g., Cu^{2+} , Fe^{3+} , Hg^{2+} , etc.) at various concentrations.
- After exposure, record the fluorescence spectrum again.
- A change in fluorescence intensity or a shift in the emission wavelength upon interaction with a specific metal ion indicates a sensing event.

Catalytic Applications

Benzothiazolium salts can act as organocatalysts in various chemical transformations, including polymerization reactions. The positively charged nitrogen atom can activate substrates, facilitating bond formation. While specific protocols for **3-**

(Carboxymethyl)benzothiazolium bromide in polymer synthesis are not widely published, its structural similarity to other thiazolium salts suggests potential applications. Thiazolium polymer catalysts have been shown to be effective in the synthesis of benzothiazoles themselves and can be recycled. [8]

Conceptual Protocol 5.1: Benzothiazolium-Catalyzed Ring-Opening Polymerization

This conceptual protocol outlines how **3-(Carboxymethyl)benzothiazolium bromide** might be used to catalyze the ring-opening polymerization of a cyclic monomer, such as lactide, to form a biodegradable polymer like polylactic acid (PLA).

Materials:

- **3-(Carboxymethyl)benzothiazolium bromide** (as catalyst)
- Lactide (monomer)

- Anhydrous toluene (solvent)
- Schlenk flask and inert atmosphere setup (e.g., nitrogen or argon)

Procedure:

- In a Schlenk flask under an inert atmosphere, add the lactide monomer and anhydrous toluene.
- Add a catalytic amount of **3-(Carboxymethyl)benzothiazolium bromide** (e.g., 0.1-1 mol%).
- Heat the reaction mixture to a temperature suitable for polymerization (e.g., 100-140 °C) with stirring.
- Monitor the progress of the polymerization by measuring the viscosity of the solution or by taking aliquots for analysis (e.g., GPC).
- Once the desired molecular weight is achieved, terminate the reaction by cooling the mixture and precipitating the polymer in a non-solvent such as cold methanol.
- Collect the polymer by filtration and dry it under vacuum.

Characterization of the Polymer:

- Molecular Weight and Polydispersity: Determined by Gel Permeation Chromatography (GPC).
- Chemical Structure: Confirmed by ^1H NMR and ^{13}C NMR spectroscopy.
- Thermal Properties: Analyzed by TGA and DSC.

Conclusion and Future Outlook

3-(Carboxymethyl)benzothiazolium bromide is a compound of significant interest with a diverse range of potential applications in material science. Its utility as a functional additive for enhancing polymer properties, a core component in fluorescent sensors, and a potential organocatalyst for polymerization reactions is evident. The protocols provided in this guide offer a starting point for researchers to explore and expand upon these applications. Future research

could focus on the development of novel copolymers incorporating the benzothiazolium moiety directly into the polymer backbone, leading to materials with intrinsic conductivity and sensing capabilities. Furthermore, exploring its catalytic activity in a wider range of polymerization reactions could open new avenues for sustainable and efficient polymer synthesis.

References

- 3-(Carboxymethyl)benzothiazolium | C₉H₈NO₂S⁺ | CID 4137053 - PubChem. [\[Link\]](#)
- Synthesis of Benzothiazoles by Using a Polythiazolium Catalyst. [\[Link\]](#)
- SYNTHESIS OF 3- (CARBOXYMETHYL) BENZOTHIAZOLINE-2-THIONE. [\[Link\]](#)
- Synthesis of benzothiazole products via the heterogeneous catalysis based on the dehydrogenation coupling strategy ... - ResearchGate. [\[Link\]](#)
- **3-(Carboxymethyl)benzothiazolium Bromide** - MySkinRecipes. [\[Link\]](#)
- Recent Advances in Synthesis of Benzothiazole Compounds Related to Green Chemistry - PMC - NIH. [\[Link\]](#)
- Thiazolium-Containing Poly(ionic liquid)s and Ionic Polymers | Request PDF - ResearchGate. [\[Link\]](#)
- 74385-09-4| Chemical Name : **3-(Carboxymethyl)benzothiazolium Bromide** - Pharmaffiliates. [\[Link\]](#)
- Newly Synthesized Benzothiazole Derived Ligand and its Co(III) and Ru(III) Complexes as Biological Potent Molecules. [\[Link\]](#)
- Synthesis, properties, and application of new benzothiazole-based sensitizers in polymer chemistry | Request PDF - ResearchGate. [\[Link\]](#)
- A Benzothiazole-Based Fluorescent Probe for Ratiometric Detection of Al³⁺ and Its Application in Water Samples and Cell Imaging - PubMed. [\[Link\]](#)
- DESIGN, SYNTHESIS AND CHARACTERIZATION OF 2,1,3-BENZOTHIADIAZOLE COMPRISING POLYMERS: THE EFFECT OF BRIDGING UNITS ON THE OPTOEL. [\[Link\]](#)

- Novel Benzothiazole-Based Highly Selective Ratiometric Fluorescent Turn-On Sensors for Zn²⁺ and Colorimetric Chemosensors for Zn²⁺, Cu²⁺, and Ni²⁺ Ions - PubMed Central. [\[Link\]](#)
- Benzothiazole synthesis - Organic Chemistry Portal. [\[Link\]](#)
- Benzothiazole-Based Fluorescent Sensor for Ratiometric Detection of Zn(II) Ions and Secondary Sensing PPI and Its Applications for Biological Imaging and PPase Catalysis Assays | Request PDF - ResearchGate. [\[Link\]](#)
- Synthesis and Characterization of Polymer Based Materials for Biomedical Applications. [\[Link\]](#)
- A Benzothiazole Derived Fluorescent Sensor for Real-time Detection of Aluminums Ion and Application in Real Samples and Living Cells - ResearchGate. [\[Link\]](#)
- 3 - Organic Syntheses Procedure. [\[Link\]](#)
- Revolutionizing Drug Delivery and Therapeutics: The Biomedical Applications of Conductive Polymers and Composites-Based Systems - PMC - PubMed Central. [\[Link\]](#)
- The Preparation of Some Benzothiazole Polymers and the Study of their Electrical Conductivity Properties - ResearchGate. [\[Link\]](#)
- A Benzothiazole-Based Fluorescent Probe for Ratiometric Detection of Al³⁺ and Its Application in Water Samples and Cell Imaging - MDPI. [\[Link\]](#)
- Synthesis and characterization of quinazolinobenzodiazepine-benzothiazole hybrid derivatives - Der Pharma Chemica. [\[Link\]](#)
- Synthesis and Characterization of Copolymers with Fluorene-di-2-thienyl-2,1,3-benzothiadiazole Units for Application in Optoelectronic Devices - PMC - NIH. [\[Link\]](#)
- (PDF) Enhancing Ionic Conductivity of Carboxymethyl Cellulose-Lithium Perchlorate with Crosslinked Citric Acid as Solid Polymer Electrolytes for Lithium Polymer Batteries - ResearchGate. [\[Link\]](#)

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 3-(Carboxymethyl)benzothiazolium Bromide [myskinrecipes.com]
- 4. pharmaffiliates.com [pharmaffiliates.com]
- 5. arctomsci.com [arctomsci.com]
- 6. fishersci.com [fishersci.com]
- 7. fishersci.com [fishersci.com]
- 8. Thieme E-Journals - Synfacts / Abstract [thieme-connect.de]
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